

Protocol for the Synthesis of Enol Acetates Using Isopropenyl Acetate

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Compound of Interest

Compound Name: Isopropenyl acetate

Cat. No.: B045723

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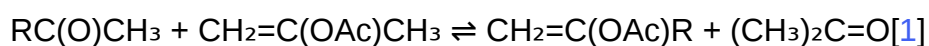
Application Note AN2025-12-18

Introduction

Enol acetates are valuable intermediates in organic synthesis, serving as key precursors for the formation of enolates, enamines, and in various cross-coupling reactions. The synthesis of enol acetates from ketones using **isopropenyl acetate** in the presence of an acid catalyst is a widely employed, efficient, and high-yielding method. This protocol details the acid-catalyzed synthesis of enol acetates, providing a general procedure, a summary of reaction scope, and a mechanistic overview.

Principle of the Method

The reaction proceeds via an acid-catalyzed transesterification. A catalytic amount of a strong acid, such as p-toluenesulfonic acid (p-TsOH), protonates the carbonyl oxygen of the ketone, facilitating tautomerization to the corresponding enol. The enol then acts as a nucleophile, attacking the carbonyl carbon of **isopropenyl acetate**. The subsequent transfer of the acetyl group and elimination of acetone, a volatile byproduct, drives the reaction to completion. The general transformation is depicted below:



Data Presentation

The acid-catalyzed enol acetylation using **isopropenyl acetate** is applicable to a range of ketone substrates. High yields are generally achieved under mild conditions.

Ketone Substrate	Catalyst	Reaction Conditions	Yield (%)	Reference
6β-Acetoxycholestan-3-one	p-Toluenesulfonic acid	Reflux in isopropenyl acetate, 3 h	95	[2]
Cyclohexanone	p-Toluenesulfonic acid	Isopropenyl acetate, heat	High	General Method
Acetone	Sulfuric acid	Isopropenyl acetate, heat	High	General Method
Various Steroidal Ketones	p-Toluenesulfonic acid	Isopropenyl acetate, heat	Good to Excellent	

Experimental Protocol

This protocol provides a general method for the synthesis of enol acetates from ketones using **isopropenyl acetate** and a catalytic amount of p-toluenesulfonic acid. The following procedure is based on a reported synthesis of a steroidal enol acetate.[2]

Materials:

- Ketone (1.0 eq)
- **Isopropenyl acetate** (serves as reagent and solvent)
- p-Toluenesulfonic acid monohydrate (catalytic amount, e.g., 0.01-0.05 eq)
- Ethyl acetate
- Saturated sodium bicarbonate solution (NaHCO₃)

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Argon or Nitrogen gas (optional, for inert atmosphere)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography

Procedure:

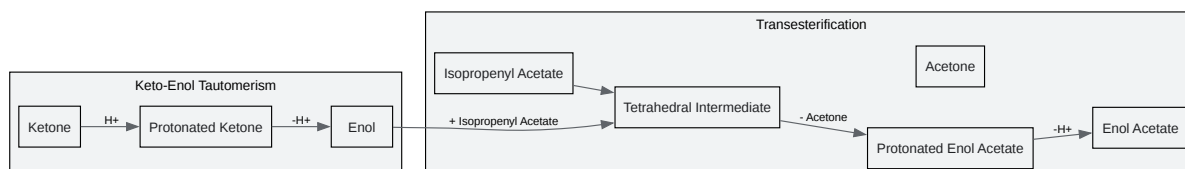
- To a round-bottom flask, add the ketone and **isopropenyl acetate**.
- Add a catalytic amount of p-toluenesulfonic acid to the mixture.
- Fit the flask with a reflux condenser and place it under an inert atmosphere (e.g., argon).^[2]
- Heat the reaction mixture to reflux and maintain for a period of 3 hours, or until reaction completion is indicated by TLC analysis.^[2]
- Allow the reaction mixture to cool to room temperature.
- Remove the excess **isopropenyl acetate** under reduced pressure using a rotary evaporator.
- Dissolve the residue in ethyl acetate.

- Transfer the ethyl acetate solution to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution and brine.[2]
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude enol acetate.
- Purify the crude product by column chromatography on silica gel to obtain the pure enol acetate.[2]

Visualizations

Reaction Mechanism

The following diagram illustrates the acid-catalyzed mechanism for the formation of an enol acetate from a ketone and **isopropenyl acetate**.

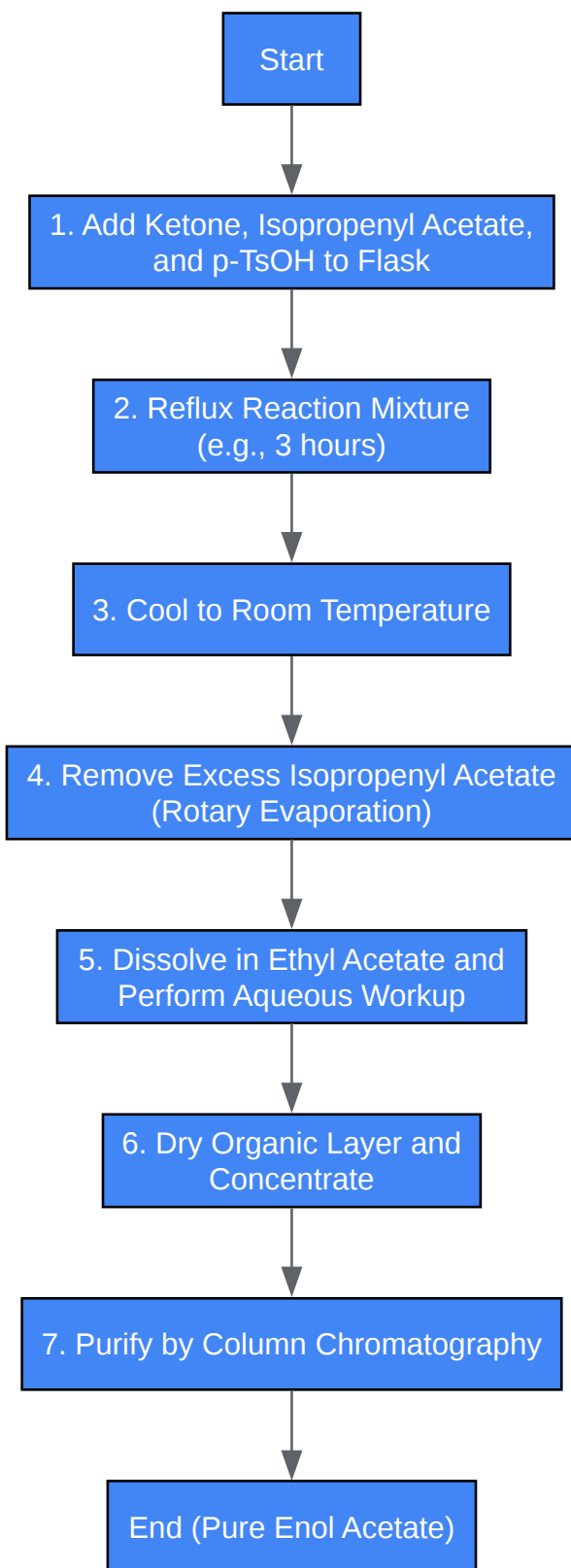


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Caption: Acid-catalyzed enol acetate synthesis mechanism.

Experimental Workflow

The diagram below outlines the key steps in the experimental protocol for the synthesis of enol acetates.



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Caption: Experimental workflow for enol acetate synthesis.

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References

- 1. Isopropenyl acetate - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
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